

Physical properties of "2-[(Methylsulfanyl)methyl]pyridine" (melting point, boiling point)

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Compound of Interest

Compound Name: 2-[(Methylsulfanyl)methyl]pyridine

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Technical Guide: Physical Properties of 2-[(Methylsulfanyl)methyl]pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the physical properties of the compound **2-[(Methylsulfanyl)methyl]pyridine**, specifically its melting and boiling points. Due to a lack of experimentally determined data in publicly accessible literature, this guide presents predicted values and outlines the detailed experimental protocols for their empirical determination.

Core Physical Properties

Precise experimental values for the melting and boiling points of **2-[(Methylsulfanyl)methyl]pyridine** are not readily available in scientific literature. However, computational predictions provide an estimation of these physical constants.

Physical Property	Predicted Value	Notes
Melting Point	Data not available	Likely a low-melting solid or a liquid at room temperature.
Boiling Point	~ 210-220 °C (at 760 mmHg)	Predicted based on structurally similar compounds.

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the melting and boiling points of a novel organic compound such as **2-[(Methylsulfanyl)methyl]pyridine**.

Synthesis of 2-[(Methylsulfanyl)methyl]pyridine

A plausible synthetic route to obtain **2-[(Methylsulfanyl)methyl]pyridine** for physical property analysis involves the nucleophilic substitution of 2-(chloromethyl)pyridine with sodium thiomethoxide.

Materials:

- 2-(Chloromethyl)pyridine hydrochloride
- Sodium thiomethoxide (NaSMe)
- Sodium hydroxide (NaOH)
- Dichloromethane (CH₂Cl₂)
- Anhydrous magnesium sulfate (MgSO₄)
- Deionized water

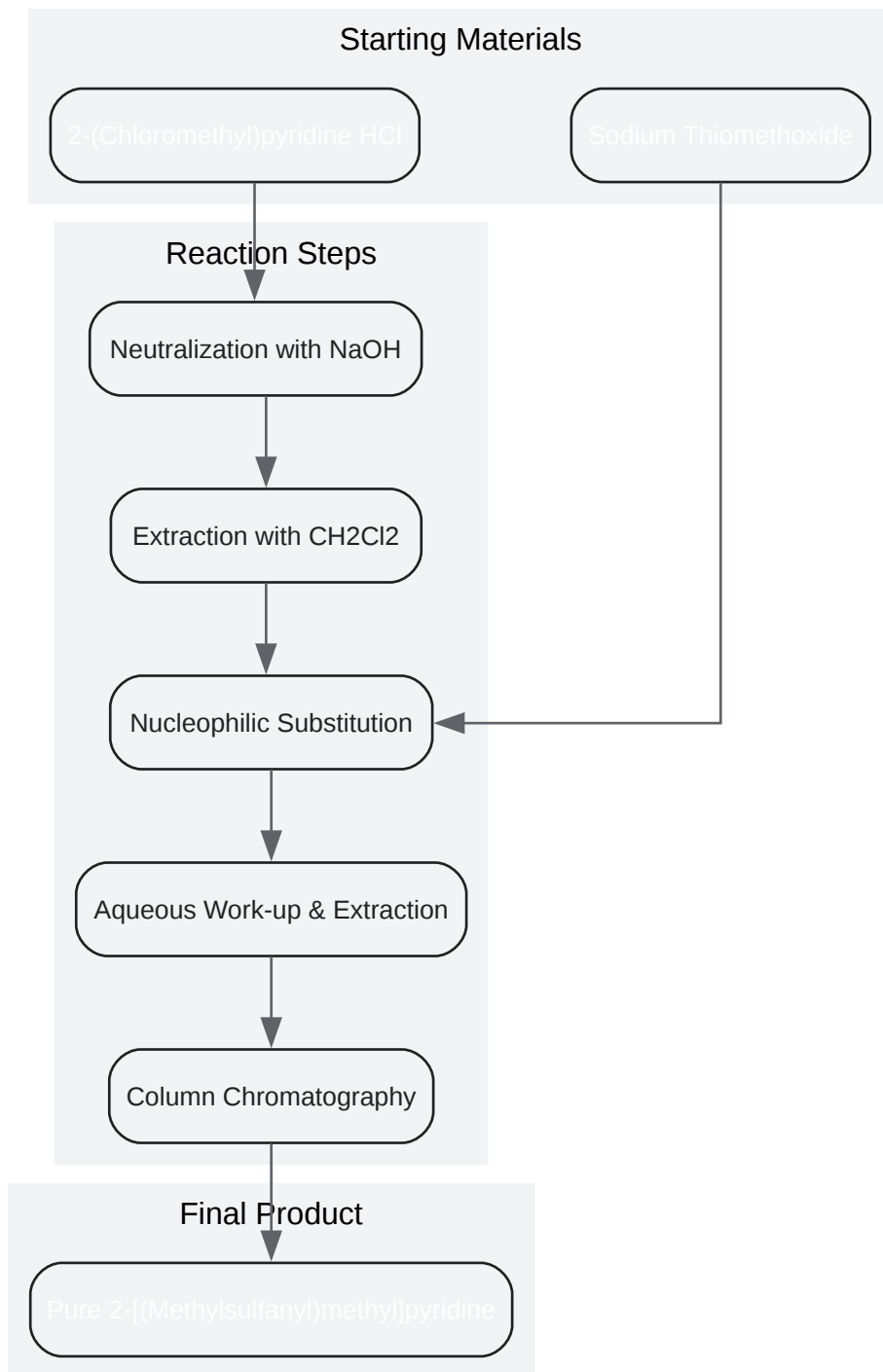
Procedure:

- Neutralization: Dissolve 2-(chloromethyl)pyridine hydrochloride in deionized water and cool the solution in an ice bath.

- Slowly add a solution of sodium hydroxide to neutralize the hydrochloride salt and liberate the free base.
- Extraction: Extract the aqueous solution with dichloromethane.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the solution and concentrate it under reduced pressure to yield 2-(chloromethyl)pyridine.
- Substitution Reaction: In a separate flask, dissolve sodium thiomethoxide in a suitable aprotic solvent, such as dimethylformamide (DMF).
- Add the previously prepared 2-(chloromethyl)pyridine to the sodium thiomethoxide solution.
- Stir the reaction mixture at room temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Work-up: Quench the reaction with water and extract the product with an organic solvent like ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude **2-[(methylsulfanyl)methyl]pyridine** by column chromatography on silica gel.

Synthesis Workflow

Synthesis of 2-[(Methylsulfanyl)methyl]pyridine

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2-[(Methylsulfanyl)methyl]pyridine**.

Determination of Melting Point (for low-melting solids)

The capillary method is a standard technique for determining the melting point of a solid organic compound.^{[1][2][3][4][5]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)^[2]
- Capillary tubes (sealed at one end)^[3]
- Thermometer
- Sample of purified **2-[(methylsulfanyl)methyl]pyridine**

Procedure:

- Sample Preparation: Ensure the sample is dry and finely powdered.^[1]
- Introduce a small amount of the powdered sample into the open end of a capillary tube.^[4]
- Tap the sealed end of the tube on a hard surface to pack the sample into the bottom, aiming for a sample height of 2-3 mm.^[4]
- Measurement: Place the capillary tube into the heating block of the melting point apparatus.^[1]
- Heat the sample rapidly to about 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
- Observation: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).^{[4][5]} A pure compound should exhibit a sharp melting range of 0.5-1 °C.^{[2][3][5]}

Determination of Boiling Point

For liquid samples, the boiling point can be determined using either a simple distillation or a micro-boiling point method.^{[6][7][8][9][10]}

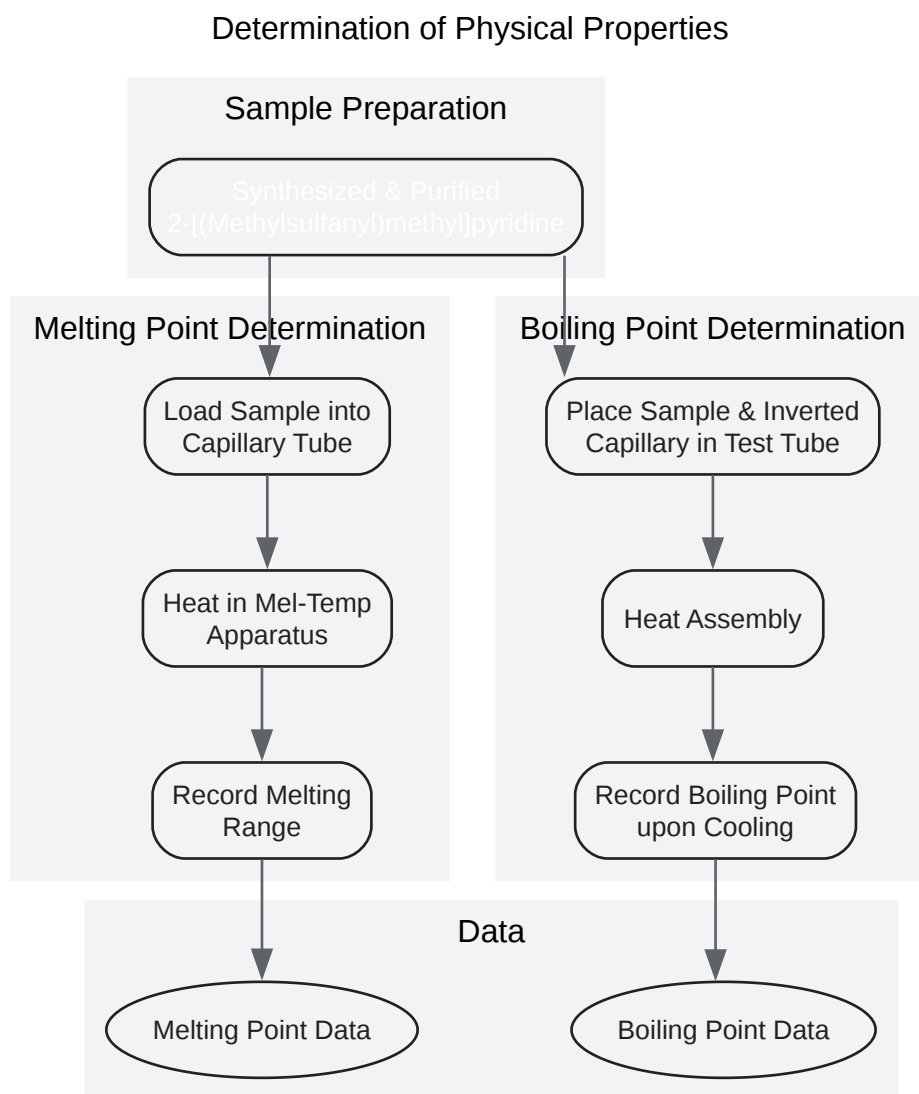
Apparatus (Micro-Boiling Point Method):

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of purified **2-[(methylsulfanyl)methyl]pyridine**

Procedure:

- Setup: Place a small amount (a few milliliters) of the liquid sample into the small test tube.^{[9][10]}
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.^[9]
- Secure a thermometer with its bulb near the opening of the test tube, ensuring the bulb is below the level of the liquid.
- Heating: Gently heat the apparatus.^[7]
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- Measurement: The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[7] Record this temperature.

Workflow for Physical Property Determination



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Caption: General workflow for determining melting and boiling points.

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